

Phenafleur: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: PHENAFLEUR

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Phenafleur®, with the chemical name [2-(cyclohexyloxy)ethyl]benzene, is a synthetic fragrance ingredient prized for its refined floral and hyacinth notes.^{[1][2]} While primarily used in the fragrance and cosmetics industries, a thorough understanding of its physicochemical properties, particularly its solubility and stability, is essential for formulation development, quality control, and safety assessment.^[3] This technical guide provides a comprehensive overview of the available data on **Phenafleur's** solubility and stability, outlines detailed experimental protocols for its evaluation, and presents logical workflows for these analytical processes.

Physicochemical and Solubility Data

The solubility of an active ingredient is a critical determinant of its bioavailability and performance in a formulation. **Phenafleur** is characterized as a liquid with low water solubility and a lipophilic nature, as indicated by its high LogP value.^{[1][4]} A summary of its key properties is presented below.

Table 1: Physicochemical Properties of **Phenafleur**

Property	Value	Reference
Chemical Name	[2-(cyclohexyloxy)ethyl]benzene	[5]
CAS Number	80858-47-5	[5]
Molecular Formula	C14H20O	[5]
Molecular Weight	204.3 g/mol	[5]
Physical State	Liquid	[5]
Boiling Point	283.8 °C (at 101,325 Pa)	[4]
Density	0.97 g/cm ³ (at 20°C)	[4]
Vapor Pressure	0.54 Pa (at 24°C)	[4]
Flash Point	94 °C / 201 °F	[5]
Refractive Index	1.5080 - 1.5130	[5]

Table 2: Solubility and Partition Coefficient of **Phenafleur**

Parameter	Medium	Value	Reference
Water Solubility	Water	780.2 mg/L (at 24°C)	[4]
Solubility	Alcohol	Soluble	[2]
Solubility	Paraffin Oil	Soluble	[2]
LogP (o/w)	Octanol/Water	4.9 (at 25°C)	[4]

Stability Profile

Phenafleur is noted for its excellent stability in various consumer product bases.[1] Its shelf life is typically cited as 18 to 24 months or longer when stored under recommended conditions.[2] [5]

Table 3: Stability and Shelf Life of **Phenafleur**

Condition/Product Type	Stability Rating	Reference
Fine Fragrance	Very Good	[1]
Candles	Very Good	[1]
Bleach	Good	[1]
Shampoos & Soaps	Good Performance	[6]
Antiperspirants/Deodorants	Good Performance	[6]
Acid Cleaner	Stable	[2]
Alcoholic Lotion	Stable	[2]
Detergent	Stable	[2]
Fabric Softener	Stable	[2]
Hard Surface Cleaner	Stable	[2]
Recommended Storage	Keep in a tightly closed container in a cool, dry place, protected from light.	[5]
Shelf Life	Beyond 18 months, quality should be checked before use.	[5]

Experimental Protocols

While specific, detailed experimental protocols for **Phenafleur** are proprietary, the following sections describe standard methodologies for determining the solubility and stability of fragrance ingredients like **Phenafleur**.

Solubility Determination Protocol (Shake-Flask Method)

The shake-flask method is a standard approach for determining the aqueous solubility of a substance.

1. Objective: To determine the saturation concentration of **Phenafleur** in water at a specified temperature.

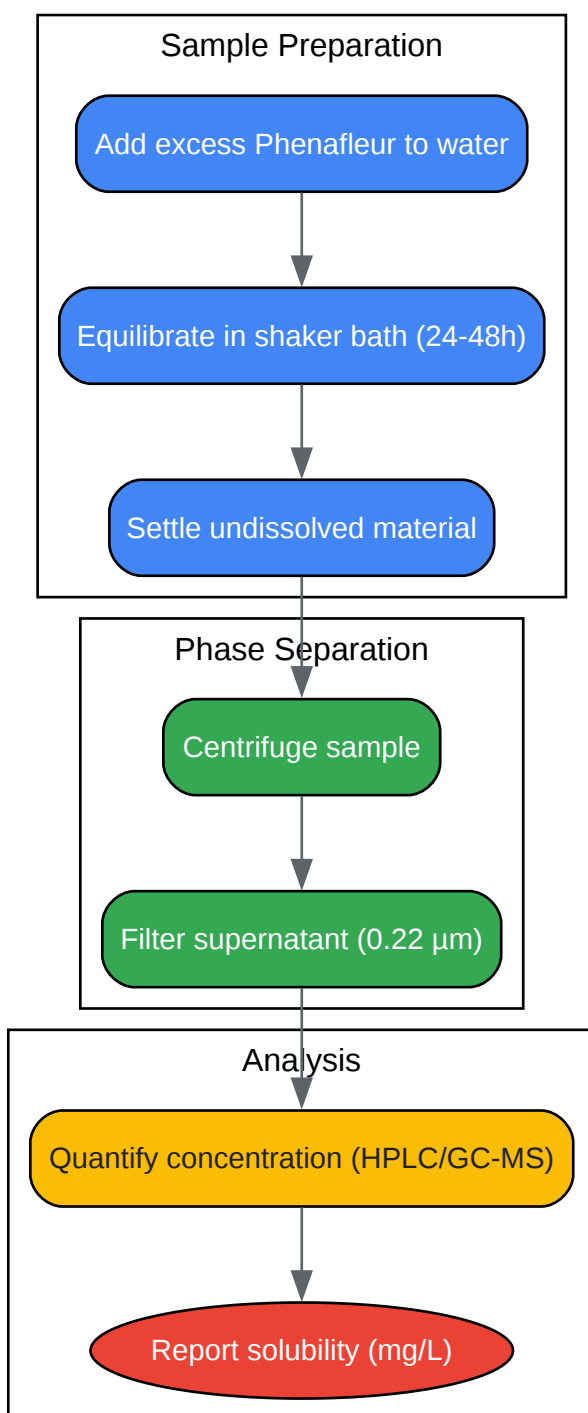
2. Materials:

- **Phenafleur** (analytical standard)
- Reagent-grade water (e.g., Milli-Q)
- Temperature-controlled shaker bath
- Centrifuge
- Analytical balance
- HPLC with UV detector or GC-MS
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm PTFE)

3. Procedure:

- Prepare a supersaturated solution by adding an excess amount of **Phenafleur** to a known volume of water in a sealed flask.
- Equilibrate the flask in a shaker bath at a constant temperature (e.g., 24°C) for a minimum of 24-48 hours to ensure equilibrium is reached.
- After equilibration, allow the solution to stand to permit the undissolved material to settle.
- Centrifuge the samples to further separate the solid and liquid phases.
- Carefully extract an aliquot of the clear supernatant and filter it using a syringe filter to remove any remaining undissolved particles.
- Quantify the concentration of **Phenafleur** in the filtrate using a validated analytical method (e.g., HPLC-UV or GC-MS) against a calibration curve prepared with known standards.
- Repeat the experiment in triplicate to ensure reproducibility.

Below is a diagram illustrating the workflow for this solubility assessment.



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Caption: Workflow for Solubility Determination.

Accelerated Stability Testing Protocol

Accelerated stability testing is used to predict the long-term stability and shelf life of a product by subjecting it to elevated stress conditions.

1. Objective: To assess the stability of **Phenafleur** under elevated temperature and light exposure to predict its shelf life under normal storage conditions.

2. Materials:

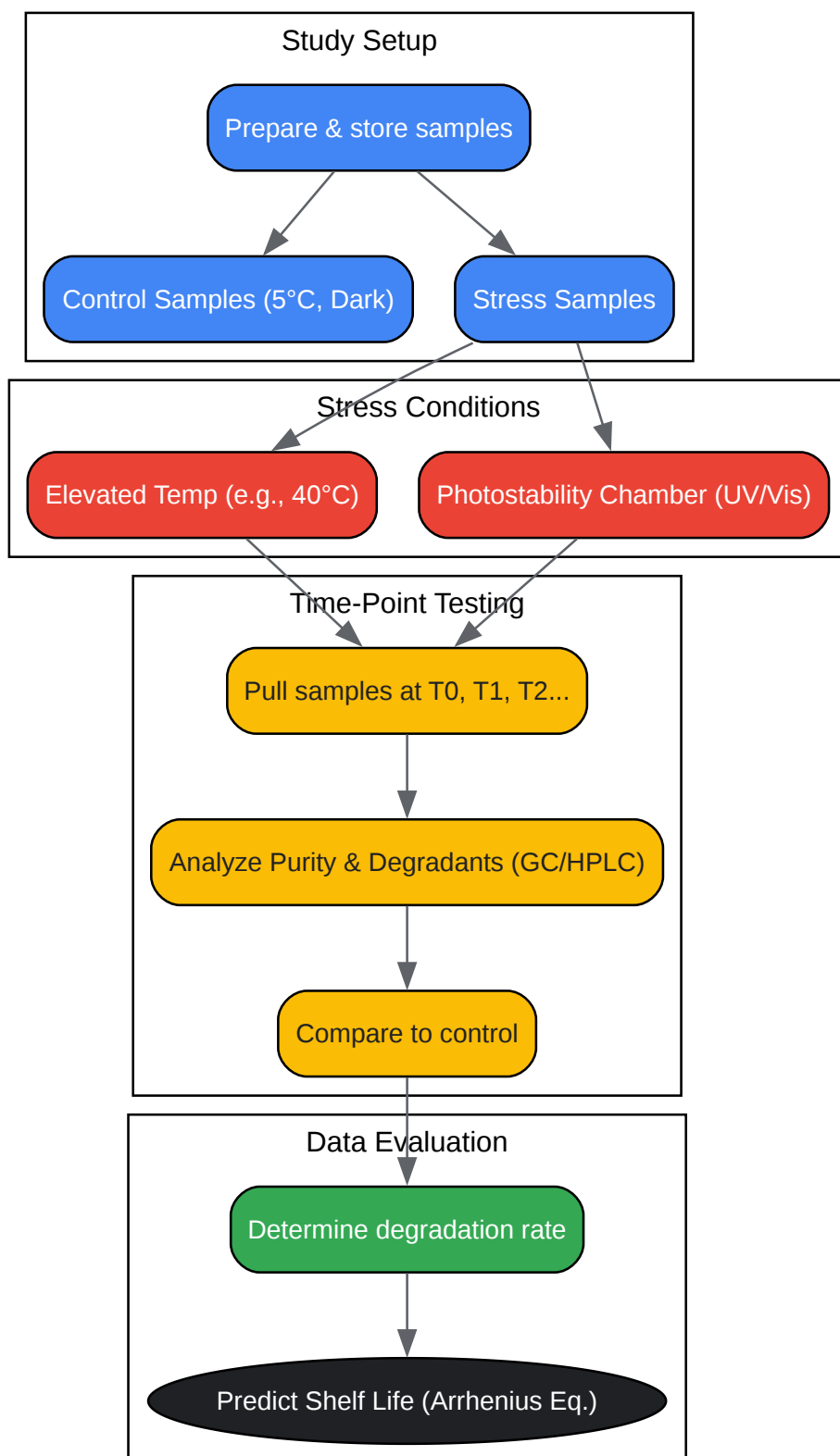
- **Phenafleur** (neat or in a relevant formulation)
- Temperature- and humidity-controlled stability chambers
- Photostability chamber with controlled UV and visible light output
- Appropriate sample containers (e.g., sealed glass vials)
- Analytical instrumentation (GC-MS or HPLC-UV) for purity and degradation product analysis.

3. Procedure:

- Sample Preparation: Place samples of **Phenafleur** into multiple sealed containers to be exposed to different conditions. Retain control samples at recommended storage conditions (e.g., 5°C, dark).
- Accelerated Conditions (Temperature):
 - Place samples in stability chambers at elevated temperatures (e.g., 40°C, 50°C) and controlled humidity (e.g., 75% RH).
 - Withdraw samples at predetermined time points (e.g., 0, 1, 3, 6 months).
- Photostability Conditions:
 - Expose samples to a controlled light source as per ICH Q1B guidelines.
 - Simultaneously expose a control sample protected from light (e.g., wrapped in aluminum foil).
- Analysis:
 - At each time point, analyze the samples for physical appearance (color, clarity) and chemical purity using a stability-indicating analytical method (e.g., GC-MS).
 - Identify and quantify any degradation products formed.
- Data Evaluation:

- Determine the rate of degradation under accelerated conditions.
- Use the Arrhenius equation to extrapolate the data and predict the shelf life under normal storage conditions.

The following diagram outlines the workflow for an accelerated stability study.



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Caption: Workflow for Accelerated Stability Testing.

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- To cite this document: BenchChem. [Phenafleur: A Technical Guide to Solubility and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1618771#phenafleur-solubility-and-stability-studies]

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